

Maytansinoid DM1-SMe: A Technical Guide for Researchers

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Compound of Interest

Compound Name: DM1-SMe

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This in-depth technical guide provides a comprehensive overview of the maytansinoid **DM1-SMe**, a potent microtubule inhibitor utilized as a cytotoxic payload in antibody-drug conjugates (ADCs). This document covers its core mechanism of action, biochemical properties, and application in targeted cancer therapy, with a focus on quantitative data, detailed experimental protocols, and visual representations of key biological pathways and workflows.

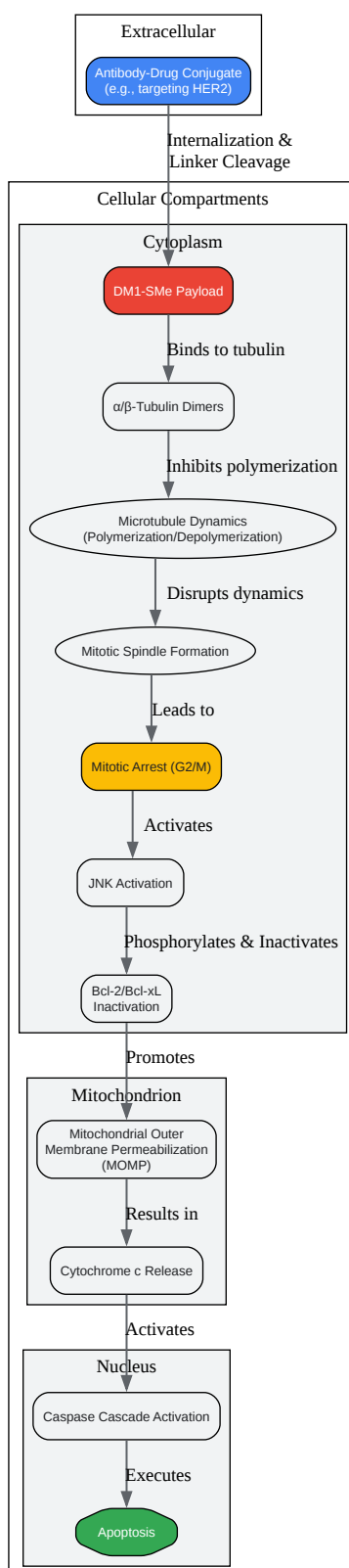
Core Concepts and Mechanism of Action

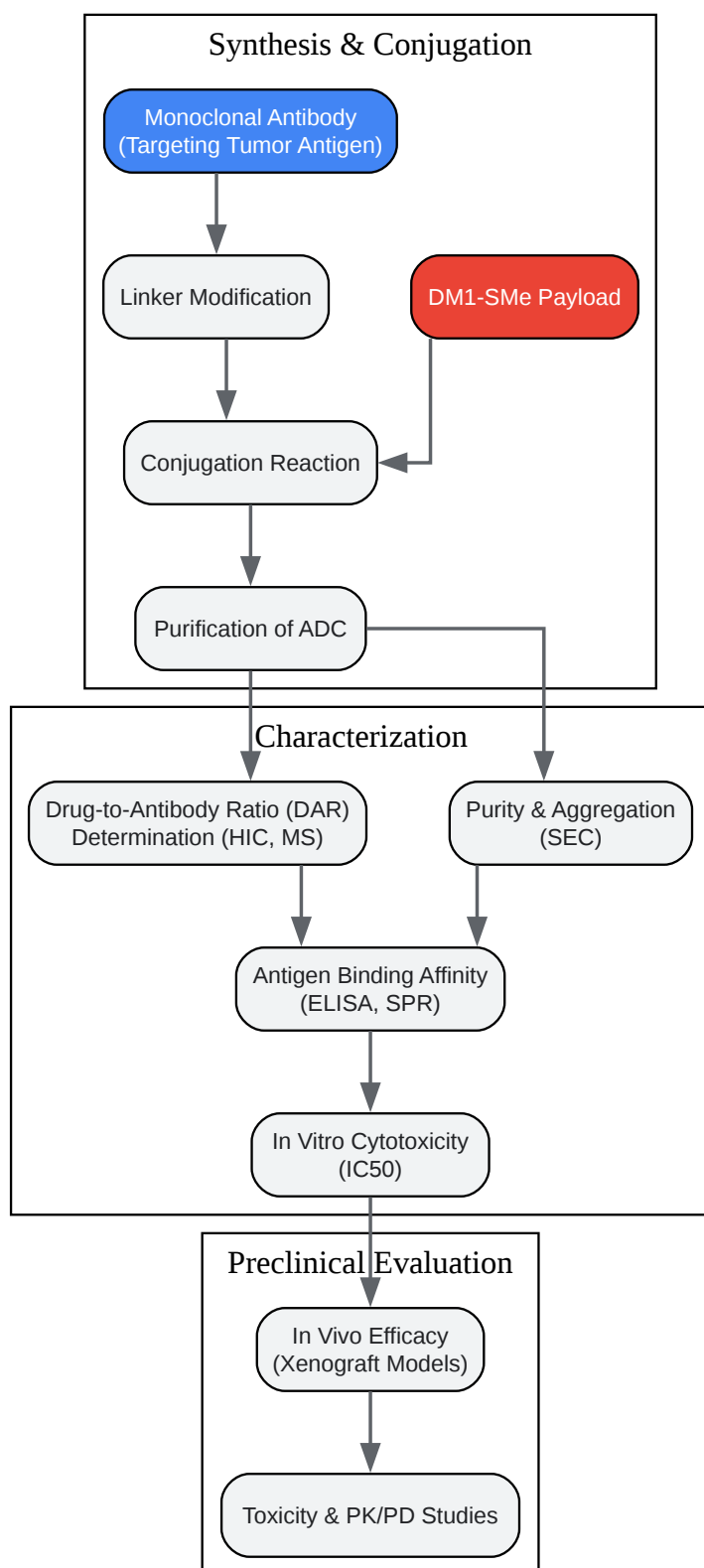
Maytansinoid **DM1-SMe** is a synthetic derivative of maytansine, a natural ansa macrolide.^[1] It functions as a highly potent inhibitor of microtubule assembly, leading to cell cycle arrest and subsequent apoptosis.^{[2][3]} The "SMe" designation indicates a mixed disulfide with thiomethane, which serves to cap the sulfhydryl group of the DM1 molecule.^{[2][3]} This modification is crucial for its use in ADCs, allowing for conjugation to the antibody via a linker.

The primary mechanism of action of **DM1-SMe** involves its binding to tubulin, the protein subunit of microtubules. Specifically, it binds at the tips of microtubules, suppressing their dynamic instability. This suppression includes the inhibition of both the growth and shortening phases of microtubules, which are essential for the proper formation and function of the mitotic spindle during cell division. The disruption of microtubule dynamics leads to a prolonged mitotic arrest at the G2/M phase of the cell cycle, ultimately triggering the intrinsic apoptotic pathway and programmed cell death.

Signaling Pathway for DM1-SMe-Induced Apoptosis

The following diagram illustrates the signaling cascade initiated by **DM1-SMe**'s interaction with microtubules, leading to apoptosis.





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Address: 3281 E Guasti Rd

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